

2,4-Dichloropyrrolo[2,1-f]triazine molecular weight and formula

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Compound of Interest

Compound Name: 2,4-Dichloropyrrolo[2,1-f]
[1,2,4]triazine

Cat. No.: B1317187

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In-Depth Technical Guide: 2,4-Dichloropyrrolo[2,1-f]triazine

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and biological significance of 2,4-Dichloropyrrolo[2,1-f]triazine. The content is tailored for researchers, scientists, and professionals in the field of drug development, offering detailed data and experimental protocols.

Core Compound Data

2,4-Dichloropyrrolo[2,1-f]triazine is a heterocyclic compound of interest in medicinal chemistry. Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C ₆ H ₃ Cl ₂ N ₃	[1][2][3]
Molecular Weight	188.01 g/mol	[1]
CAS Number	918538-05-3	[1][2]
Physical Form	Pale-yellow to Yellow-brown Solid	
Purity	≥95-97%	[1][2]
Storage Conditions	2-8°C under an inert atmosphere	

Synthesis Protocol

A general and established method for the synthesis of 2,4-Dichloropyrrolo[2,1-f]triazine involves the treatment of pyrrolo[2,1-f][1][2][3]triazine-2,4(1H,3H)-dione with a chlorinating agent.[4]

Experimental Protocol

Starting Material: Pyrrolo[2,1-f][1][2][3]triazine-2,4(1H,3H)-dione

Reagents and Solvents:

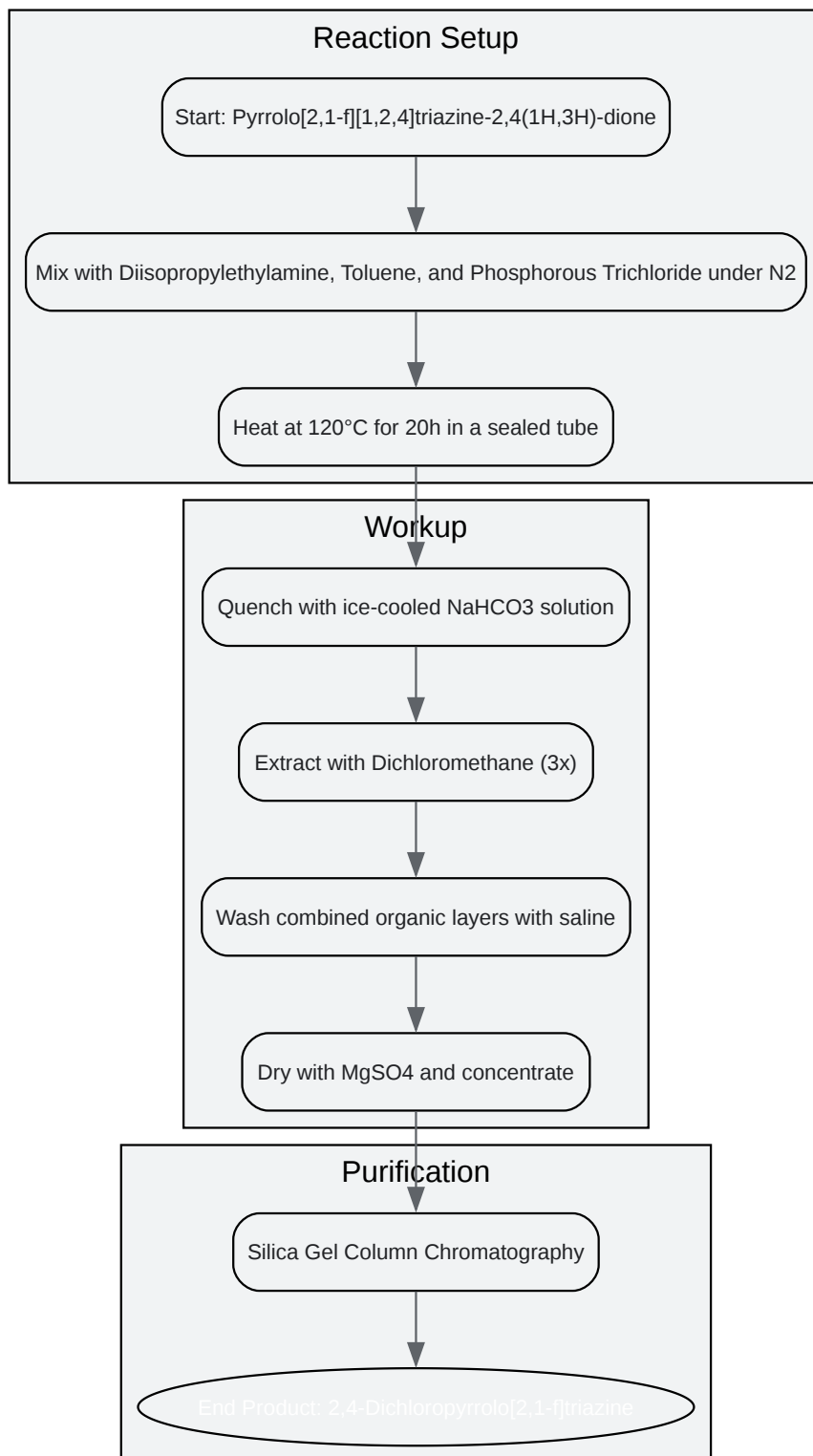
- Diisopropylethylamine
- Toluene
- Phosphorous trichloride
- Ice-cooled saturated sodium bicarbonate solution
- Dichloromethane
- Saturated saline solution

- Anhydrous magnesium sulfate
- Hexane

Procedure:

- To a solvent mixture of diisopropylethylamine (4.5 mL) and toluene (20 mL) under a nitrogen atmosphere, add pyrrolo[2,1-f][1][2][3]triazine-2,4(1H,3H)-dione (1.6 g, 10.4 mmol) and phosphorous trichloride (2.94 mL).[4]
- Transfer the reaction mixture to a sealed tube and heat at 120 °C for 20 hours.[4]
- After the reaction is complete, carefully pour the mixture into 50 mL of ice-cooled saturated sodium bicarbonate solution and stir for 15 minutes.[4]
- The aqueous phase is then extracted three times with dichloromethane (50 mL each).[4]
- Combine the organic layers and wash once with saturated saline solution (50 mL).[4]
- Dry the organic layer over anhydrous magnesium sulfate and concentrate it under reduced pressure to remove the solvent.[4]
- The crude product is purified by silica gel column chromatography using a gradient elution of 50-100% dichloromethane in hexane.[4]
- This process yields 2,4-Dichloropyrrolo[2,1-f]triazine as a light brown solid (1.2 g, 86% yield). [4]
- The final product is characterized by ¹H NMR and mass spectrometry.[4]

Synthesis Workflow for 2,4-Dichloropyrrolo[2,1-f]triazine

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Caption: Synthesis workflow for 2,4-Dichloropyrrolo[2,1-f]triazine.

Biological Context and Potential Applications

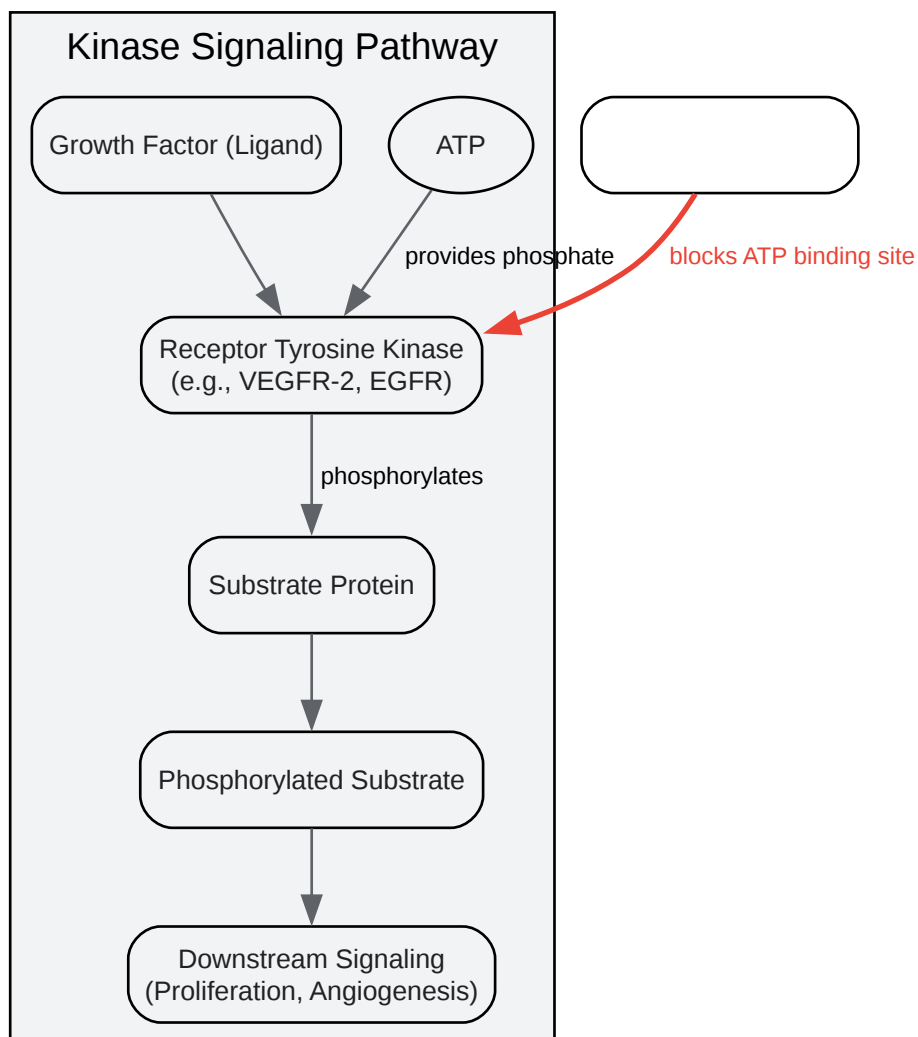
The pyrrolo[2,1-f][1][2][3]triazine scaffold is a privileged structure in medicinal chemistry, forming the core of several kinase inhibitors used in cancer therapy.[5][6] This class of compounds has shown significant potential in targeting various kinases involved in cell signaling pathways that are often dysregulated in cancer.

While specific signaling pathways for 2,4-Dichloropyrrolo[2,1-f]triazine are not extensively documented in the reviewed literature, its structural class is known to be a source of potent inhibitors for kinases such as:

- VEGFR-2 (Vascular Endothelial Growth Factor Receptor 2): Inhibition of VEGFR-2 can disrupt angiogenesis, a critical process for tumor growth and metastasis.[5][7]
- EGFR (Epidermal Growth Factor Receptor): Targeting EGFR is a key strategy in treating various cancers, including non-small cell lung cancer.[5]
- ALK (Anaplastic Lymphoma Kinase): ALK inhibitors are effective in certain types of lung cancer.[5]
- c-Met: This receptor tyrosine kinase is implicated in tumor growth and invasion.[5]

The 2,4-dichloro-substitution pattern provides reactive sites for further chemical modification, making 2,4-Dichloropyrrolo[2,1-f]triazine a valuable intermediate for developing more complex and targeted kinase inhibitors. The general mechanism involves the pyrrolotriazine core acting as a scaffold that binds to the ATP-binding pocket of the target kinase, thereby inhibiting its catalytic activity and blocking downstream signaling.

Conceptual Signaling Pathway Inhibition



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Caption: Role of Pyrrolo[2,1-f]triazines as kinase inhibitors.

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